

Spectroscopic Characterization of 4-Isopropoxy-6-methylpyrimidin-2-amine: A Technical Guide

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Compound of Interest

Compound Name: 4-Isopropoxy-6-methylpyrimidin-2-amine

CAS No.: 90556-28-8

Cat. No.: B1596000

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **4-Isopropoxy-6-methylpyrimidin-2-amine** (CAS No. 90556-28-8), a substituted pyrimidine of interest in medicinal chemistry and drug discovery.^[1] As a versatile synthetic intermediate, a thorough understanding of its structural features through modern analytical techniques is paramount.^[1] This document delves into the theoretical and practical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) spectroscopy, and Mass Spectrometry (MS) as applied to this molecule. By synthesizing data from analogous pyrimidine derivatives and foundational spectroscopic principles, this guide serves as an in-depth resource for researchers, scientists, and professionals in drug development, offering field-proven insights into experimental design, data interpretation, and structural validation.

Introduction: The Significance of Pyrimidine Scaffolds

Pyrimidine derivatives are a cornerstone in medicinal chemistry, forming the structural core of numerous biologically active compounds, including nucleobases and a wide array of therapeutic agents.[2] Their ability to engage in various biological interactions makes them privileged structures in the design of novel pharmaceuticals.[3] The title compound, **4-Isopropoxy-6-methylpyrimidin-2-amine**, with its distinct substitution pattern—an amino group at C2, a methyl group at C6, and an isopropoxy group at C4—presents a unique electronic and steric profile that warrants detailed structural elucidation. Accurate spectroscopic analysis is the bedrock of this characterization, ensuring the identity and purity of the compound for further synthetic transformations or biological screening.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Elucidating the Molecular Framework

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution, providing granular information about the chemical environment of each nucleus.[2][3] For **4-Isopropoxy-6-methylpyrimidin-2-amine**, both ^1H and ^{13}C NMR are indispensable for confirming the connectivity and arrangement of its constituent atoms.

^1H NMR Spectroscopy: A Proton's Perspective

Proton NMR (^1H NMR) reveals the number of distinct proton environments, their electronic surroundings, and their spatial relationships through spin-spin coupling. The expected ^1H NMR spectrum of **4-Isopropoxy-6-methylpyrimidin-2-amine** would exhibit characteristic signals for the isopropoxy, methyl, amino, and pyrimidine ring protons.

Expected Chemical Shifts and Multiplicities:

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration	Rationale for Assignment
Isopropoxy - $\text{CH}(\text{CH}_3^{**})_2$	~1.3	Doublet	6H	These six methyl protons are equivalent and are split by the adjacent methine proton.
Methyl - CH_3	~2.2	Singlet	3H	The methyl protons on the pyrimidine ring are isolated and thus appear as a singlet.
Isopropoxy - $\text{CH}(\text{CH}_3)_2$	~4.8 - 5.2	Septet	1H	The methine proton is coupled to the six adjacent methyl protons, resulting in a septet. Its downfield shift is due to the deshielding effect of the adjacent oxygen atom.
Amino - NH_2	~5.0 - 5.5	Broad Singlet	2H	Amine protons often appear as a broad singlet due to quadrupole broadening and potential hydrogen

exchange. The chemical shift can be solvent-dependent.

Pyrimidine Ring -
H

~6.0

Singlet

1H

The lone proton on the pyrimidine ring is in a unique electronic environment and is expected to be a singlet.

Causality in Experimental Choices: A standard single-pulse experiment is typically sufficient for acquiring a ^1H NMR spectrum.[3] The choice of solvent (e.g., CDCl_3 or DMSO-d_6) can influence the chemical shifts, particularly for the labile amine protons. Deuterated chloroform (CDCl_3) is a common choice for its ability to dissolve a wide range of organic compounds.

Experimental Protocol: ^1H NMR Acquisition

- Sample Preparation: Dissolve approximately 5-10 mg of **4-Isopropoxy-6-methylpyrimidin-2-amine** in 0.6-0.7 mL of deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- Spectrometer Setup:
 - Spectrometer Frequency: 300-600 MHz.[3]
 - Pulse Sequence: A standard single-pulse experiment (e.g., zg30).[3]
 - Number of Scans (NS): 8-16 scans are typically adequate.[3]
 - Relaxation Delay (D1): 1-2 seconds.[3]
 - Acquisition Time (AQ): 2-4 seconds.[3]
 - Spectral Width (SW): A range of -2 to 12 ppm is generally sufficient.[3]

- **Data Processing:** Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID). Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS at 0 ppm).

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

Carbon-13 NMR (¹³C NMR) provides information about the carbon framework of a molecule, with each unique carbon atom giving a distinct signal.^[3] A proton-decoupled ¹³C NMR spectrum of the title compound would show eight distinct signals, corresponding to the eight carbon atoms in the molecule.

Expected Chemical Shifts:

Carbon Assignment	Expected Chemical Shift (δ, ppm)	Rationale for Assignment
Isopropoxy -CH(CH ₃) ₂	~22	Aliphatic methyl carbons in the isopropoxy group.
Methyl -CH ₃	~24	Aliphatic methyl carbon attached to the pyrimidine ring.
Isopropoxy -CH(CH ₃) ₂	~70	The methine carbon is deshielded by the directly attached oxygen atom.
Pyrimidine Ring -C5	~100	The carbon atom at position 5 of the pyrimidine ring.
Pyrimidine Ring -C2, C4, C6	~160 - 170	The carbon atoms in the pyrimidine ring attached to heteroatoms (N and O) are significantly deshielded and appear downfield.

Experimental Protocol: ¹³C NMR Acquisition

- **Sample Preparation:** Use the same sample prepared for ¹H NMR analysis.

- Spectrometer Setup:
 - Pulse Sequence: A proton-decoupled pulse sequence (e.g., zgpg30) is used to simplify the spectrum and enhance sensitivity.[3]
 - Number of Scans (NS): Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 1024 or more) is required to achieve a good signal-to-noise ratio.[3]
 - Relaxation Delay (D1): 2-5 seconds.
 - Spectral Width (SW): A range of 0 to 200 ppm is standard for most organic molecules.
- Data Processing: Similar to ^1H NMR, apply Fourier transformation, phase correction, and baseline correction. Reference the spectrum to the solvent peaks.

Infrared (IR) Spectroscopy: Identifying Functional Groups

Infrared (IR) spectroscopy is a rapid and non-destructive technique for identifying the functional groups present in a molecule based on their characteristic vibrational frequencies.[4] The IR spectrum of **4-Isopropoxy-6-methylpyrimidin-2-amine** will display absorption bands corresponding to N-H, C-H, C=N, C=C, and C-O bonds.

Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity	Functional Group
3400 - 3250	N-H stretch	Medium-Strong	Primary Amine (-NH ₂)
2980 - 2850	C-H stretch	Medium-Strong	Aliphatic (Isopropoxy and Methyl)
1650 - 1580	N-H bend	Medium	Primary Amine (-NH ₂)
1570 - 1620	C=N stretch	Strong	Pyrimidine Ring
1450 - 1600	C=C stretch	Medium-Strong	Pyrimidine Ring
1250 - 1020	C-N stretch	Medium	Aromatic Amine
1200 - 1000	C-O stretch	Strong	Ether (Isopropoxy)

Causality in Experimental Choices: The choice between Attenuated Total Reflectance (ATR) and KBr pellet methods depends on the sample amount and desired sample preparation ease. ATR is generally faster and requires minimal sample preparation.

Experimental Protocol: FT-IR (ATR) Acquisition

- Background Spectrum: Record a background spectrum of the empty, clean ATR crystal.
- Sample Application: Place a small amount of the solid **4-Isopropoxy-6-methylpyrimidin-2-amine** sample onto the ATR crystal.
- Pressure Application: Ensure good contact between the sample and the crystal by applying pressure using the built-in clamp.
- Spectrum Acquisition: Acquire the sample spectrum over a standard range (e.g., 4000-400 cm⁻¹).
- Cleaning: Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol) after analysis.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry is a destructive analytical technique that provides information about the mass-to-charge ratio (m/z) of ions, allowing for the determination of the molecular weight and elemental composition of a compound.^[3] Fragmentation patterns can also offer valuable clues about the molecule's structure.

Expected Mass Spectrometry Data:

- Molecular Formula: $C_8H_{13}N_3O$ ^{[1][5]}
- Molecular Weight: 167.21 g/mol ^[5]
- Expected Molecular Ion Peak $[M]^+$: $m/z = 167$
- Expected Protonated Molecular Ion Peak $[M+H]^+$: $m/z = 168$

Plausible Fragmentation Pathways:

The fragmentation of **4-Isopropoxy-6-methylpyrimidin-2-amine** in the mass spectrometer would likely involve the loss of neutral fragments from the molecular ion.

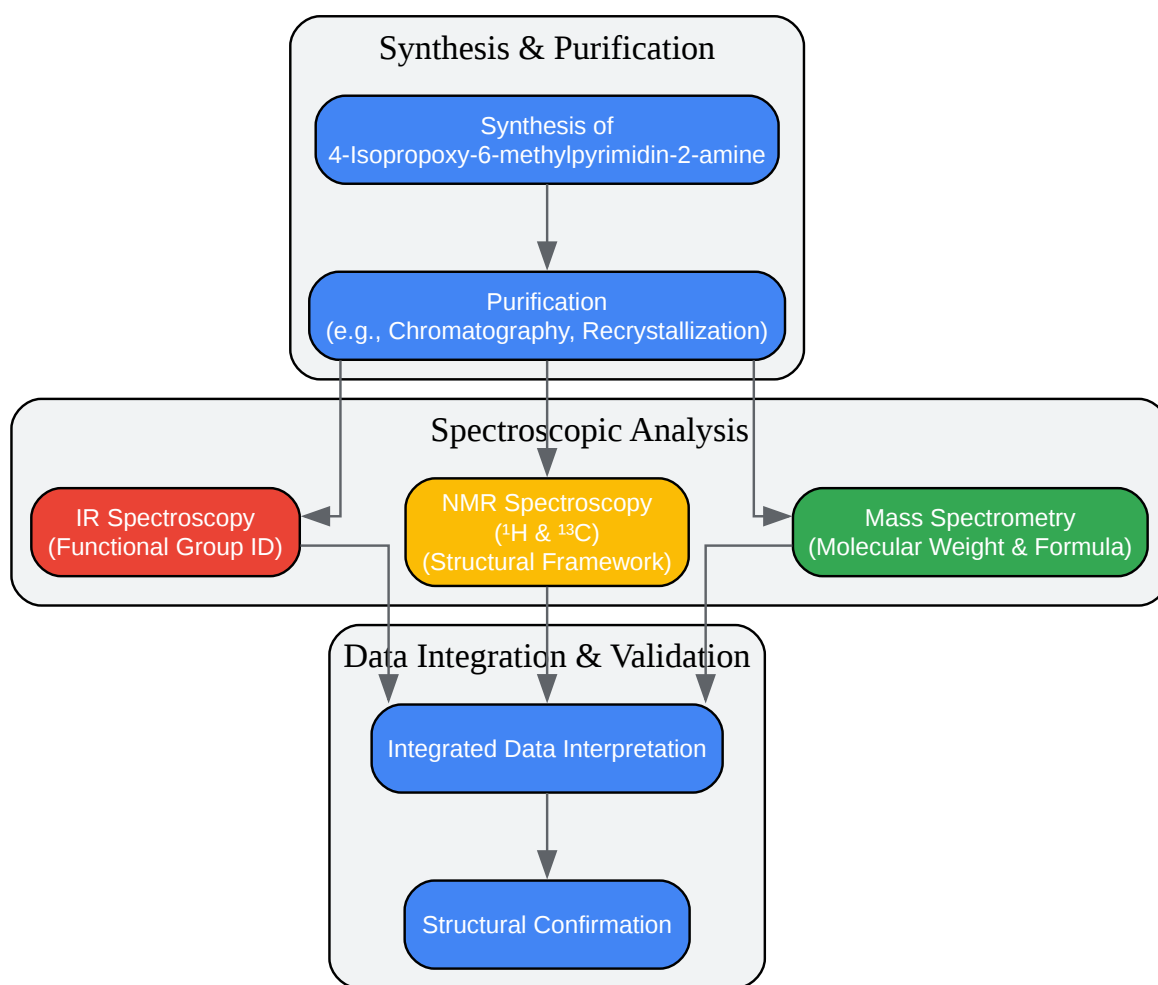
Caption: Plausible fragmentation pathway for **4-Isopropoxy-6-methylpyrimidin-2-amine**.

Experimental Protocol: Mass Spectrometry (EI) Acquisition

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe or after separation by gas chromatography (GC-MS).
- Ionization: Use Electron Impact (EI) ionization to generate the molecular ion and fragment ions.
- Mass Analysis: Separate the ions based on their mass-to-charge ratio using a mass analyzer (e.g., quadrupole or time-of-flight).
- Detection: Detect the ions to generate the mass spectrum.
- Data Analysis: Analyze the mass spectrum to identify the molecular ion peak and interpret the fragmentation pattern.

Integrated Spectroscopic Analysis Workflow

A robust structural confirmation relies on the synergistic interpretation of data from multiple spectroscopic techniques. The following workflow represents a best-practice approach for the characterization of a novel or synthesized compound like **4-Isopropoxy-6-methylpyrimidin-2-amine**.



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Caption: A comprehensive workflow for the spectroscopic analysis and structural validation of synthesized compounds.

Conclusion

The structural elucidation of **4-Isopropoxy-6-methylpyrimidin-2-amine** is a multi-faceted process that relies on the careful application and interpretation of various spectroscopic techniques. While direct experimental data for this specific molecule may be sparse in the public domain, a thorough understanding of the spectroscopic properties of related pyrimidine derivatives provides a robust framework for its characterization.[3][4][6] This guide has outlined the expected NMR, IR, and MS data, along with standardized protocols for their acquisition. By following a systematic and integrated analytical approach, researchers can confidently verify the structure and purity of this and other novel compounds, paving the way for their further exploration in drug discovery and development.

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